

using bentonite as a clarification agent in winemaking

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Bentonite*
CAS No.: *1318-93-0*
Cat. No.: *B579905*

[Get Quote](#)

Abstract

This application note details the physicochemical mechanism and operational protocols for using **bentonite** (montmorillonite clay) to remove heat-unstable proteins from wine.^{[1][2]} Targeted at researchers and process engineers, this guide frames the "fining" process as a downstream purification step analogous to biopharmaceutical impurity removal. It covers the selection of clay matrices (Sodium vs. Calcium), adsorption kinetics, and a self-validating bench trial protocol to determine precise dosage, minimizing sensory stripping while ensuring colloidal stability.

Introduction: The Bio-Instability Challenge

In white and rosé wines, pathogenesis-related (PR) proteins—specifically chitinases and thaumatin-like proteins (TLPs)—persist post-fermentation. While soluble at low temperatures, these proteins undergo conformational denaturation when exposed to heat or long-term storage, exposing hydrophobic cores that aggregate into visible haze (flocculation).

Bentonite fining is the industry-standard "polishing" step. However, it is a non-specific adsorptive process. Over-fining strips volatile aromatic compounds (esters, thiols) and reduces

yield via lees volume; under-fining results in commercial instability. This guide provides a rational design for optimizing this trade-off.

Material Science: The Adsorbent Matrix

Bentonite is an impure clay consisting mostly of montmorillonite. Its efficacy relies on its Cation Exchange Capacity (CEC) and swelling properties.

Table 1: Comparative Analysis of **Bentonite** Types

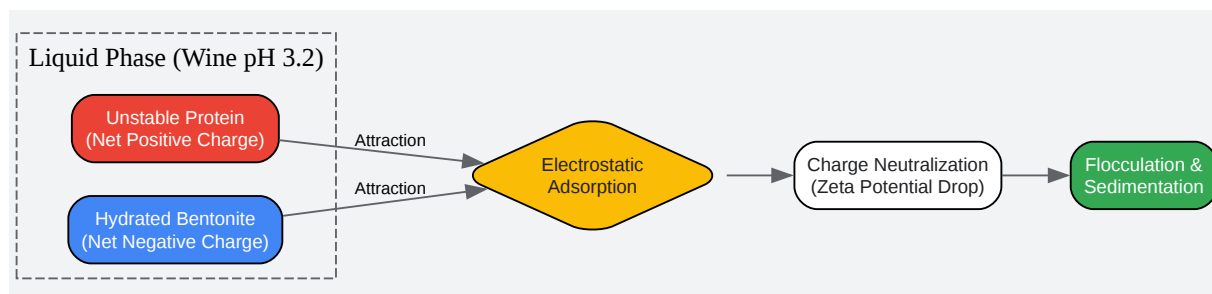
Feature	Sodium Bentonite (Na-Montmorillonite)	Calcium Bentonite (Ca-Montmorillonite)
Swelling Capacity	High (10–15x volume).[3] Interlayer water expansion.	Low (2–3x volume).[3] Limited hydration.
Surface Area	High (~750 m ² /g). Maximizes protein binding.	Lower. Reduced adsorption efficiency.
Lees Compaction	Poor. Forms "fluffy" sediment; higher wine loss (5-10%).[4]	Excellent. Compact sediment; lower wine loss (<3%).
Reactivity	Aggressive. Higher risk of stripping aromas.	Gentle. Preserves more sensory character.
Use Case	High-protein loads; early-stage clarification.[5][6]	Finishing stages; premium wines with low protein load.

Mechanism of Action

The clarification process is driven by electrostatic attraction.

- **Wine pH Context:** Wine pH (3.0–3.5) is generally below the Isoelectric Point (pI) of haze-forming proteins (pI ~4.1–5.8 for chitinases; pI ~7–8 for TLPs). Consequently, these proteins carry a net positive charge.
- **Clay Charge:** Hydrated **bentonite** platelets carry a net negative charge on their faces due to isomorphous substitution (e.g., Mg²⁺ replacing Al³⁺ in the octahedral layer).

- Adsorption: The clay acts as a cation exchanger, releasing $\text{Na}^+/\text{Ca}^{2+}$ and binding the cationic protein.
- Flocculation: Charge neutralization reduces the zeta potential, causing the clay-protein complexes to aggregate and sediment under gravity.



[Click to download full resolution via product page](#)

Figure 1: Mechanism of electrostatic protein adsorption and subsequent sedimentation.

Protocol 1: Slurry Preparation (Activation)

Criticality: Improper hydration prevents the clay lattice from opening (exfoliation), reducing surface area availability by up to 50%.

- Water Selection: Use distilled or deionized water. Hard water (high Ca^{2+}) can collapse the layers of Na-**bentonite**, converting it to a lower-efficiency Ca-form.
- Ratio: Prepare a 5% or 6% w/v slurry (e.g., 50g **bentonite** in 1L water).
- Dispersion:
 - Heat water to 60°C (140°F).
 - Create a vortex using a high-shear mixer.
 - Slowly sift **bentonite** into the vortex to prevent clumping.

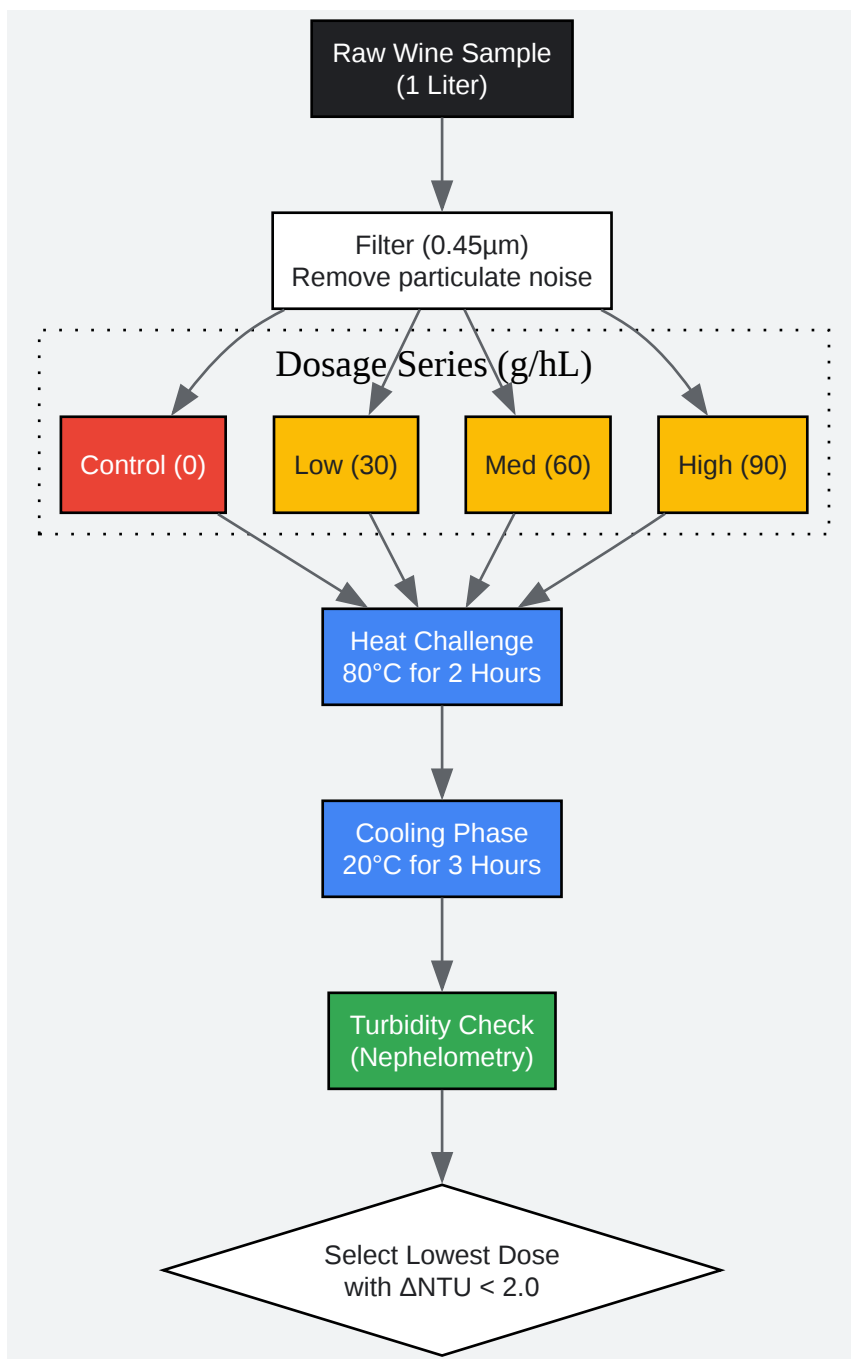
- Swelling (The "Soak"):
 - Minimum: 4 hours.
 - Optimal: 24 hours (Overnight). This ensures full exfoliation of the silicate layers.
 - Note: The slurry will become viscous and gel-like.

Protocol 2: The Self-Validating Bench Trial

Do not dose the main tank based on manufacturer estimates. Every wine matrix differs. This protocol uses a "Heat Stability Test" as a validation control.

Objective: Determine the minimum effective dosage (MED) to achieve stability ($\Delta\text{NTU} < 2.0$).

Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Bench trial workflow for determining Minimum Effective Dosage (MED).

Step-by-Step Procedure

- Sample Prep: Collect 1L of wine. Filter through 0.45µm membrane to remove existing particulates (yeast/bacteria) that would skew turbidity readings.

- Dosage Series: Set up 4-5 aliquots (100mL each). Add **bentonite** slurry to achieve rates equivalent to 0, 0.3, 0.6, 0.9, 1.2 g/L (or 0, 30, 60, 90, 120 g/hL).
- Contact Time: Invert samples to mix. Allow to sit for 2 hours at room temperature to allow adsorption.
- Clarification: Centrifuge or filter aliquots again to remove the **bentonite** (simulating racking).
- The Stress Test (Heat Test):
 - Measure initial turbidity (NTU_initial) of the supernatant.
 - Place samples in a water bath at 80°C for 2 hours.
 - Cool samples to 20°C (ambient) for 3 hours (or overnight at 4°C for stricter standards).
- Validation:
 - Resuspend any haze formed.
 - Measure final turbidity (NTU_final).[7][8]
 - Calculation: $\Delta\text{NTU} = \text{NTU}_{\text{final}} - \text{NTU}_{\text{initial}}$. [8]
 - Pass Criteria: The lowest dosage where $\Delta\text{NTU} < 2.0$.

Protocol 3: Scale-Up and Application

Once the dosage (e.g., 60 g/hL) is validated:

- Calculation:
- Addition:
 - Pump the tank to create a circulation loop.
 - Inject the **bentonite** slurry slowly into the suction side of the pump (Venturi effect) to ensure rapid, homogenous mixing.

- Avoid: Dumping slurry into the top of a static tank; it will sink like a stone without reacting.
- Settling: Allow 7–14 days for sedimentation.
- Racking: Rack the clear wine off the **bentonite** lees.
- Final Verification: Perform one final Heat Stability Test on the racked wine before bottling to confirm stability.

Troubleshooting & Optimization

- Aroma Stripping: If the required dose exceeds 100 g/hL, consider "Counter-Fining." Add a sacrificial protein (e.g., gelatin) or tannin first to bind some **bentonite**, or switch to a Calcium **bentonite** (less aggressive) even if a higher dose is required.
- Lees Volume: If volume loss is critical (e.g., high-value Chardonnay), use Sodium-activated Calcium **Bentonite**. It offers a middle ground: moderate swelling with better compaction than pure Sodium **bentonite**.
- Timing:
 - Fermentation Addition: Adding **bentonite** during fermentation can save time and improve yeast compaction. However, it may reduce yeast assimilable nitrogen (YAN). Supplementation may be required.
 - Post-Fermentation: Standard practice.[\[9\]](#)[\[10\]](#) Offers more precise control but requires a separate settling period.

References

- The Australian Wine Research Institute (AWRI). (2024). **Bentonite** fining. [\[Link\]](#)[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[11\]](#)[\[12\]](#)
- UC Davis Department of Viticulture and Enology. (2020). Protein Stability. [\[Link\]](#)
- Waters, E. J., et al. (2005). Prevention of protein haze in bottled white wine. Australian Journal of Grape and Wine Research.[\[2\]](#) [\[Link\]](#)

- Winemakers Research Exchange. (2019). Recommended Protocol for Heat Stability Testing and **Bentonite** Trials. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Bentonite 101: Clarification and Heat/Protein Stabilization | Scott Laboratories [scottlab.com]
- 2. awri.com.au [awri.com.au]
- 3. Calcium Bentonite vs. Sodium Bentonite: What's the Difference and Which One to Choose? - Elchemy [elchemy.com]
- 4. Types of Bentonite | Winemakers Research Exchange [winemakersresearchexchange.com]
- 5. youtube.com [youtube.com]
- 6. A Comprehensive Literature Review on the Role of Bentonite in White Wine Protein Stabilization [mdpi.com]
- 7. Recommended Protocol for Heat Stability Testing and Bentonite Trials | Winemakers Research Exchange [winemakersresearchexchange.com]
- 8. winemakersresearchexchange.com [winemakersresearchexchange.com]
- 9. Protein Stability Testing Procedures | Winemakers Research Exchange [winemakersresearchexchange.com]
- 10. Protein Stability Testing and Bentonite Fining Trials | Winemakers Research Exchange [winemakersresearchexchange.com]
- 11. mdpi.com [mdpi.com]
- 12. Sodium Bentonite vs Calcium Bentonite: Key Differences [iranbentoniteco.com]
- To cite this document: BenchChem. [using bentonite as a clarification agent in winemaking]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b579905/docs#using-bentonite-as-a-clarification-agent-in-winemaking>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)